Physicochemical Properties of Acotiamide Impurity 9: A Technical Guide

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Compound of Interest	
Compound Name:	*Acotiamide Impurity 9*
CAS No.:	*948053-83-6*
Cat. No.:	*B602143*

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Executive Summary

Acotiamide Impurity 9 (Chemical Name: 2-amino-N-(2-aminoethyl)-1,3-thiazole-4-carboxamide) is a specific process-related impurity arising during the nucleophilic substitution phase of Acotiamide drug substance manufacturing. Unlike oxidative degradants, this impurity typically stems from raw material contamination—specifically the presence of ethylenediamine in the N,N-diisopropylethylenediamine starting material.

Its presence is critical to monitor due to its primary amine functionality, which alters the solubility profile and potential genotoxic risk assessment compared to the parent drug. This guide provides the structural, physicochemical, and analytical frameworks necessary for its characterization and control.

Chemical Identification & Structural Analysis[1][2][3][4][5]

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Parameter	Technical Detail
Common Name	Acotiamide Impurity 9
Chemical Name	2-amino-N-(2-aminoethyl)-1,3-thiazole-4-carboxamide
CAS Registry Number	948053-83-6
Molecular Formula	$C_6H_{10}N_4OS$
Molecular Weight	186.23 g/mol
Structural Class	Aminothiazole carboxamide derivative
SMILES	NC1=NC(C(NCCN)=O)=CS1

Structural Significance

The molecule retains the 2-aminothiazole-4-carbonyl core of the parent Acotiamide but lacks the diisopropyl alkyl groups on the ethylenediamine tail and the 2-hydroxy-4,5-dimethoxybenzoyl moiety.

- Key Functional Groups: Primary aliphatic amine (high basicity), Thiazole amine (weak basicity), Amide linkage.
- Differentiation: It is the bis-desisopropyl analog of the key intermediate used to couple with the benzoic acid fragment.

Physicochemical Profile

Solubility and Lipophilicity

Impurity 9 exhibits a distinct solubility profile driven by its low molecular weight and high polarity.

- LogP (Predicted): ~ -0.5 to 0.2 (Highly Hydrophilic).
- Aqueous Solubility: High. The presence of the primary aliphatic amine and the polar amide/thiazole core renders it freely soluble in water, especially at acidic pH.

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- Organic Solubility: Soluble in Methanol, DMSO; sparingly soluble in non-polar solvents (Hexane, Toluene).

Acid-Base Chemistry (pKa)

Understanding the ionization state is crucial for HPLC method development.

- pKa_1 (Aliphatic Amine): ~9.8 – 10.2 (Protonated at physiological pH).
- pKa_2 (Thiazole Nitrogen): ~2.5 – 3.0 (Very weakly basic).
- pKa_3 (2-Amino group): ~5.3 (Weakly basic).

Implication: At typical HPLC pH (pH 2.5 – 4.5), the terminal primary amine is fully protonated (

), making the molecule highly polar and difficult to retain on standard C18 columns without ion-pairing agents.

Stability

- Thermal: Moderately stable in solid state.
- Hydrolytic: The amide bond is susceptible to hydrolysis under strong acidic/basic stress, releasing ethylenediamine and 2-amino-4-thiazolecarboxylic acid.
- Reactivity: The primary amine is a nucleophile; it can react with excipients (e.g., aldehydes in lactose) or carryover reagents, potentially forming secondary impurities.

Origin & Formation Pathway

Impurity 9 is not a degradation product of the final API but a carryover process impurity. It forms during the synthesis of the intermediate side chain.

Mechanism

The synthesis of Acotiamide involves reacting Ethyl 2-amino-4-thiazolecarboxylate with N,N-diisopropylethylenediamine. If the diamine reagent contains ethylenediamine (a common synthetic byproduct/contaminant), Impurity 9 is formed.

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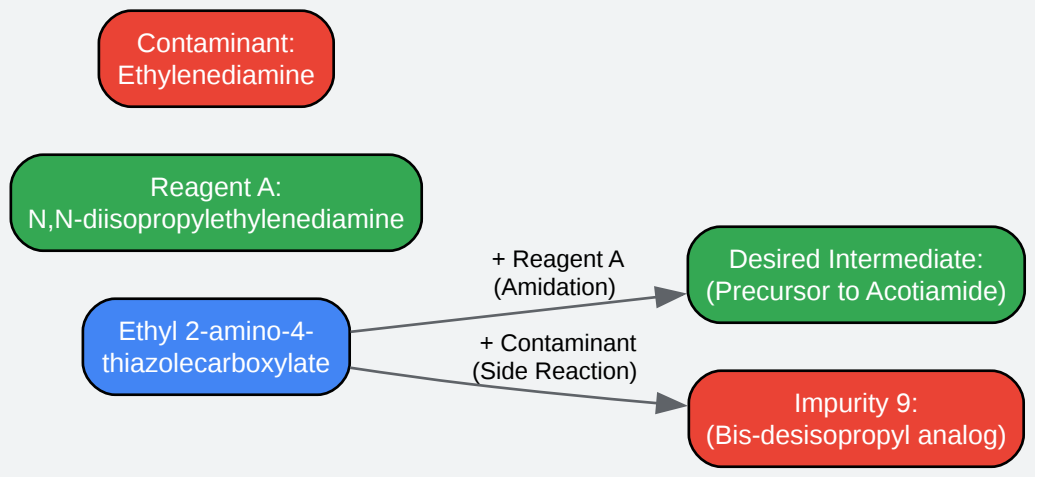

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Figure 1: Parallel reaction pathway showing the competitive formation of Impurity 9 due to raw material contamination.

Analytical Characterization & Control

Detection Challenges

Unlike Acotiamide, Impurity 9 lacks the electron-rich dimethoxybenzene ring, significantly reducing its UV absorbance at higher wavelengths (>280 nm).

- UV Max: ~250-260 nm (Thiazole characteristic).
- Recommended Detector: LC-MS/MS or UV at low wavelength (210-220 nm).

Recommended HPLC Methodology

Due to its high polarity, standard RP-HPLC often yields poor retention (elution near void volume).

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Parameter	Protocol Recommendation
Column	HILIC (Hydrophilic Interaction LC) or C18 with Polar Embedded Group.
Mobile Phase A	10-20 mM Ammonium Acetate (pH 9.0) or 0.1% PFPA (Ion Pairing).
Mobile Phase B	Acetonitrile (ACN).[1]
Mode	Gradient elution (High organic start for HILIC; Low organic start for RP).
Rationale	High pH suppresses the ionization of the primary amine (neutral form), increasing retention on C18. Alternatively, HILIC retains the charged amine.

Control Strategy

- Raw Material Specification: Limit ethylenediamine content in N,N-diisopropylethylenediamine to < 0.1%.
- Purification: The intermediate containing the diisopropyl group is more lipophilic. A non-polar wash (e.g., Toluene or DCM extraction) of the aqueous reaction mixture can remove the highly polar Impurity 9 into the aqueous phase.

References

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